

Proper Disposal of 12-Hydroxystearic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 12-Hydroxystearic acid

Cat. No.: B3028863

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This guide provides essential safety and logistical information for the proper disposal of **12-Hydroxystearic acid** (12-HSA), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling **12-Hydroxystearic acid** for disposal, it is imperative to be aware of its properties and associated hazards. While often considered non-toxic, recent classifications highlight its environmental risks, and appropriate personal protective equipment (PPE) is mandatory.^{[1][2][3]}

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[4][5]}
- **Hand Protection:** Use chemical-impermeable gloves, such as neoprene, that have been inspected prior to use.^{[4][6]}
- **Body Protection:** Wear suitable protective clothing. For larger quantities or where significant dust generation is possible, fire/flammable resistant and impervious clothing is recommended.^{[4][5]}

- Respiratory Protection: In case of dust formation, use a dust mask. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[5][6]

Handling and Storage of Waste:

- Handle waste 12-HSA in a well-ventilated area to avoid the formation and inhalation of dust. [4][7]
- Store waste in a cool, dry, and well-ventilated location, away from incompatible materials like strong oxidizing agents.[4][7]
- Keep waste containers tightly closed and properly labeled.[4]

Step-by-Step Disposal Protocol

The disposal of **12-Hydroxystearic acid** is regulated and must not be done through standard trash or sewer systems.[4][8] Chemical waste generators are responsible for ensuring that discarded chemicals are classified and disposed of according to all applicable regulations.[9]

Step 1: Waste Identification and Classification

- Determine if the 12-HSA waste is contaminated with other substances. If so, the mixture must be treated according to the hazards of all components.
- Consult your institution's Environmental Health and Safety (EHS) department and review local, state, and federal regulations to determine if 12-HSA is classified as a hazardous waste in your jurisdiction.[9][10]
- Note: The European Chemicals Agency (ECHA) has recently reclassified 12-HSA as environmentally hazardous and toxic to aquatic life (ADR class 9, UN 3077), which affects transportation and handling protocols, particularly in Europe.[3]

Step 2: Packaging and Labeling

- Place the waste 12-HSA in a suitable, sealed, and compatible container to prevent leaks or spills.[4]

- The container must be clearly labeled. If classified as hazardous, the label must include the words "Hazardous Waste," the full chemical name ("**12-Hydroxystearic acid**"), the quantity of waste, the date of generation, and the place of origin (e.g., department, room number).[8] Do not use abbreviations or chemical formulas.[8]

Step 3: Accidental Spill Cleanup

- In the event of a spill, evacuate unnecessary personnel from the area.[11]
- Avoid generating dust during cleanup.[4][7]
- Prevent the spilled material from entering drains, sewers, or public waters.[4][7][11]
- Use spark-proof tools and explosion-proof equipment if there is an ignition risk.[4]
- Sweep or vacuum the solid material and place it into a suitable, labeled container for disposal.[9][12] If the material has melted, allow it to solidify before cleaning.[6][7]

Step 4: Final Disposal

- Do not discharge 12-HSA into the sewer system or contaminate waterways.[4][11] It is considered very toxic to aquatic life.[13]
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
- Contact your institution's EHS or a certified hazardous waste disposal contractor to arrange for pickup and proper disposal.[8]
- Empty containers should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning.[4]

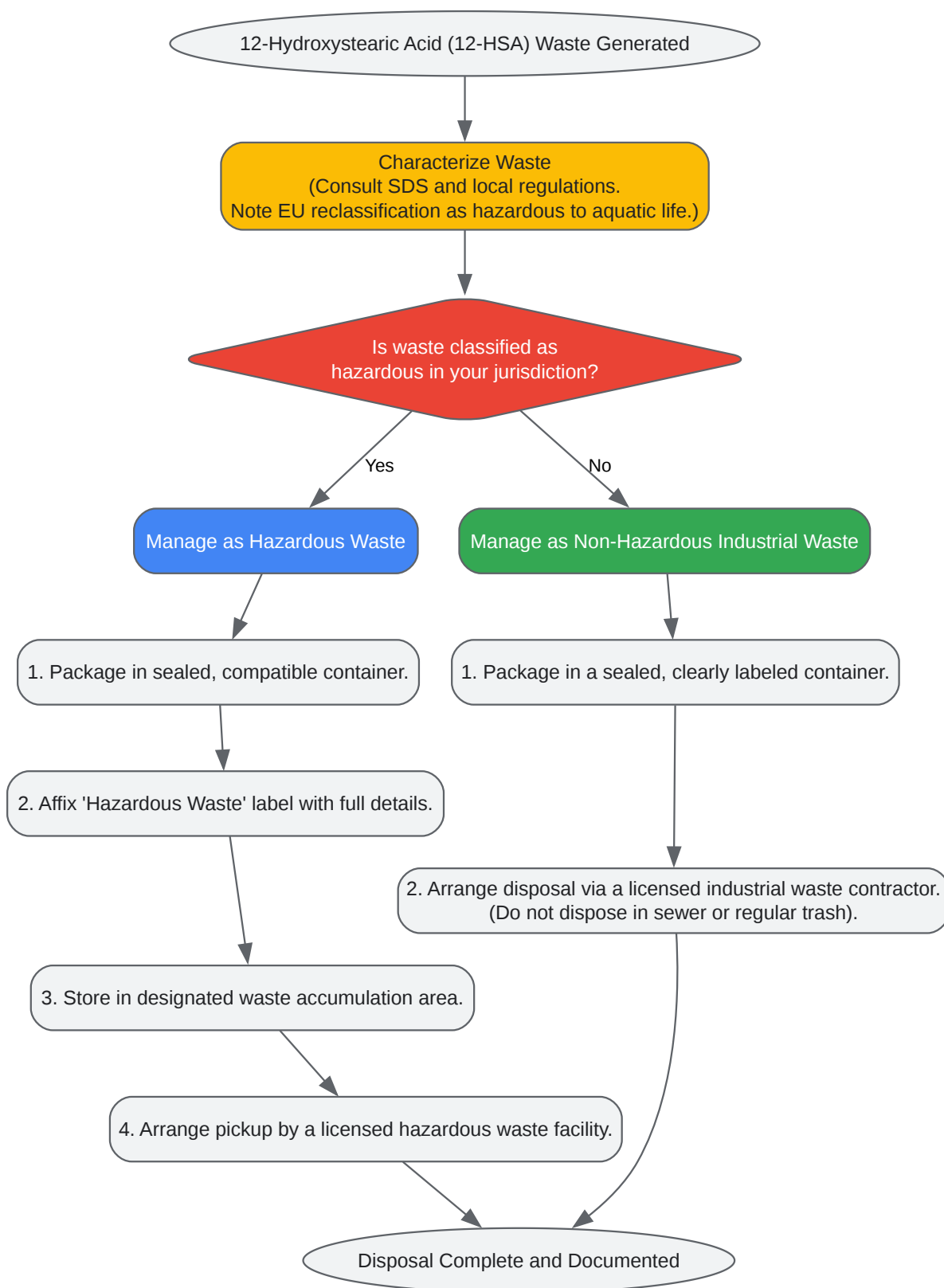
Quantitative Data for 12-Hydroxystearic Acid

The following table summarizes key quantitative data for **12-Hydroxystearic acid**.

Property	Value	Reference
CAS Number	106-14-9	[13]
EC Number	203-366-1	[13]
Molecular Formula	C ₁₈ H ₃₆ O ₃	[5]
Molecular Weight	300.48 g/mol	[4]
Appearance	Creamy-to-white flakes or powder	[6]
Melting Point	72 - 81 °C	[6][9]
Boiling Point	> 300 °C	[6]
Flash Point	210 °C (Closed Cup)	[6][7]
pKa	~4.75	[4][5]
Oral Toxicity (Rat)	LD50 > 5000 mg/kg	[6]
Aquatic Toxicity	Acute fish toxicity LC0 > 100 mg/L	[6]
Biodegradation	Readily biodegradable (93% in 4 weeks)	[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **12-Hydroxystearic acid**.



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Caption: Disposal decision workflow for **12-Hydroxystearic Acid**.

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